

Isolating an Element: A Comparative Guide to the Bromide Salt Analysis of Radium

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Radium;bromide*

Cat. No.: *B14768681*

[Get Quote](#)

A pivotal moment in the history of science was the confirmation of radium as a new element. This was achieved through the painstaking work of Marie and Pierre Curie, who employed a meticulous process of fractional crystallization to isolate radium salts from tons of pitchblende residue. A crucial stage in this process involved the use of bromide salts to separate radium from the chemically similar element, barium. This guide provides a comparative analysis of the properties of radium bromide and barium bromide, detailing the experimental procedures that enabled this landmark discovery.

The confirmation of radium's elemental properties hinged on demonstrating its unique atomic weight and spectral lines, distinct from any known element. The primary challenge lay in separating the minute quantities of radium from the far more abundant barium, with which it shares similar chemical characteristics. The Curies ingeniously exploited the slight differences in the solubility of their bromide salts to achieve this separation.

Quantitative Comparison of Radium and Barium Bromide

The success of the fractional crystallization technique relied on the lower solubility of radium bromide compared to barium bromide. This difference, though subtle, allowed for the gradual

enrichment of radium in the crystallized fractions. The following table summarizes the key quantitative data for these two compounds.

Property	Radium Bromide (RaBr ₂)	Barium Bromide (BaBr ₂)	Significance in Separation
Molar Mass	385.8 g/mol	297.14 g/mol	The higher molar mass of radium bromide was a key indicator of a new, heavier element.
Solubility in Water	70.6 g/100 mL at 20°C[1]	~104 g/100 mL at 20°C	Radium bromide's lower solubility is the fundamental principle enabling its separation from barium bromide through fractional crystallization.
Crystal Structure	Orthorhombic[1]	Orthorhombic[2]	The similar crystal structures allow for the co-crystallization of radium and barium bromide, with radium concentrating in the solid phase.
Atomic Weight of Metal	~226 u (determined by Curie)[2]	~137 u	The distinct atomic weight of radium was the ultimate proof of its status as a new element.[2]

Experimental Protocols

The isolation of radium bromide was a multi-stage process. After an initial separation from pitchblende ore and enrichment as chlorides, the mixture was converted to bromides for the

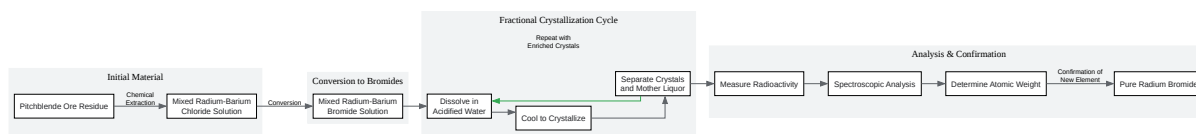
final, more efficient, purification.[3] This was a suggestion by German chemist Friedrich Giesel. The final crystallizations were often carried out in acidic solutions, which further enhanced the separation.[3]

Fractional Crystallization of Radium Bromide

The following is a generalized protocol for the fractional crystallization of radium bromide from a radium-barium bromide mixture, based on the descriptions of the Curies' work:

- **Dissolution:** A concentrated solution of the mixed radium and barium bromides was prepared by dissolving the salts in hot, slightly acidified water (using hydrobromic acid).
- **Crystallization:** The solution was allowed to cool slowly, inducing crystallization. Due to its lower solubility, radium bromide preferentially crystallized out of the solution, leading to a higher concentration of radium in the solid phase.
- **Separation:** The crystals were separated from the remaining solution (the "mother liquor") by filtration or decantation.
- **Iteration:** The separated crystals, now enriched in radium, were redissolved in a smaller volume of hot, acidified water and the crystallization process was repeated. The mother liquor, depleted of some radium but still containing a significant amount, was also reprocessed.
- **Systematic Repetition:** This process of dissolving, crystallizing, and separating was repeated hundreds, and even thousands, of times. The crystals from one step would become the starting material for the next, progressively increasing the concentration of radium. The mother liquors were systematically combined and re-crystallized to recover as much radium as possible.
- **Monitoring:** The progress of the enrichment was monitored by measuring the radioactivity of the crystal fractions using an electrometer, a device developed by Pierre Curie. An increase in radioactivity indicated a successful concentration of radium. Spectroscopic analysis was also used to observe the strengthening of radium's unique spectral lines and the diminishing of barium's lines as the purification progressed.[4]

The following diagram illustrates the logical workflow of this painstaking process.



[Click to download full resolution via product page](#)

Workflow for the confirmation of radium's elemental properties.

Conclusion

The confirmation of radium as a new element was a triumph of meticulous experimental chemistry. The analysis of radium bromide, separated from barium bromide through the arduous process of fractional crystallization, provided the definitive evidence of its unique atomic weight and properties. This work not only introduced a new element to the periodic table but also laid the foundation for the fields of radiochemistry and nuclear physics, with profound implications for science and medicine that continue to this day. The comparison of the properties and the detailed experimental workflow highlight the ingenuity and perseverance required to isolate and characterize this remarkable element.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Radium bromide - Wikipedia \[en.wikipedia.org\]](#)

- [2. byjus.com \[byjus.com\]](#)
- [3. Marie Curie and Irène Curie on radium - Radium Discovery, Chemistry, Physics | Britannica \[britannica.com\]](#)
- [4. youtube.com \[youtube.com\]](#)
- To cite this document: BenchChem. [Isolating an Element: A Comparative Guide to the Bromide Salt Analysis of Radium]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14768681/docs#isolating-an-element-a-comparative-guide-to-the-bromide-salt-analysis-of-radium\]](https://www.benchchem.com/product/b14768681/docs#isolating-an-element-a-comparative-guide-to-the-bromide-salt-analysis-of-radium)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

